

Application Notes and Protocols: CI Vat Green 1 in Polyester/Cotton Blends

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Compound of Interest

Compound Name: CI Vat green 1

CAS No.: 12663-53-5

Cat. No.: B15550410

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Introduction

CI Vat Green 1, also known by its Colour Index number 59825, is an anthraquinone vat dye that produces a brilliant green shade.[1][2] It is widely used for dyeing cellulosic fibers like cotton due to its excellent fastness properties.[2][3] This dye is a dark green powder, insoluble in water, and requires a reduction process under alkaline conditions to be converted into its water-soluble leuco form for fiber application.[1][2][4] The dye is then re-oxidized to its insoluble pigment form within the fiber, leading to high wash and light fastness.[5] Its application extends to polyester/cotton (P/C) blended fabrics, a popular material that combines the comfort of cotton with the strength and crease-resistance of polyester.[1][6][7]

Dyeing P/C blends presents a challenge as the two fibers have different chemical properties, requiring different dye classes and application conditions. Typically, polyester is dyed with disperse dyes at high temperatures (around 130°C) under acidic conditions, while cotton is dyed with vat dyes under alkaline conditions at lower temperatures.[8] This has traditionally necessitated a two-bath process. However, one-bath methods have been developed to improve efficiency, reduce water, energy, and chemical consumption.[9][10][11][12]

Properties of CI Vat Green 1

CI Vat Green 1 is a complex organic compound with the molecular formula $C_{36}H_{20}O_4$.^{[1][13]} Its key characteristics are summarized below.

Property	Description
C.I. Name	Vat Green 1
C.I. Number	59825
CAS Number	128-58-5
Chemical Class	Anthraquinone (Violanthrone)
Molecular Formula	$C_{36}H_{20}O_4$
Molecular Weight	516.54 g/mol
Appearance	Dark green powder
Solubility	Insoluble in water and ethanol; requires reduction to a soluble leuco form for dyeing. ^{[1][2][4]}
Leuco Form Color	Blue in alkaline reduction. ^[1]

Fastness Properties of CI Vat Green 1 on Cotton

The fastness properties of **CI Vat Green 1** are a primary reason for its selection in applications requiring high durability. The data below is indicative of its performance on cotton.

Fastness Test	ISO Standard Rating	AATCC Standard Rating
Light Fastness	7	6-7
Washing (Fading)	4-5	4-5
Washing (Staining)	4-5	4
Chlorine Bleach	4	4-5
Oxygen Bleach	4-5	4-5
Mercerized	4-5	-
Ironing	1	-
Soaping	4-5	-

(Data sourced from World Dye Variety[1])

Experimental Protocols for Dyeing Polyester/Cotton Blends

The application of **CI Vat Green 1** to polyester/cotton blends can be achieved through several methods. The choice of method depends on the available equipment, batch size, and desired outcome. It's important to note that for P/C blends, a disperse dye is required for the polyester component, while the vat dye (**CI Vat Green 1**) targets the cotton component.

Protocol 1: One-Bath, Two-Step Exhaust Dyeing Method

This method is designed to save time and resources by performing both polyester and cotton dyeing in the same bath. It is suitable for vat dyes that are stable at the high temperatures required for disperse dyeing.[9]

Principle: The process begins with dyeing the polyester component with a disperse dye at a high temperature and acidic pH. The bath is then cooled, and alkali and a reducing agent are added to dye the cotton component with the vat dye.

Typical Recipe:

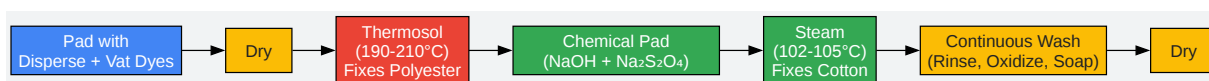
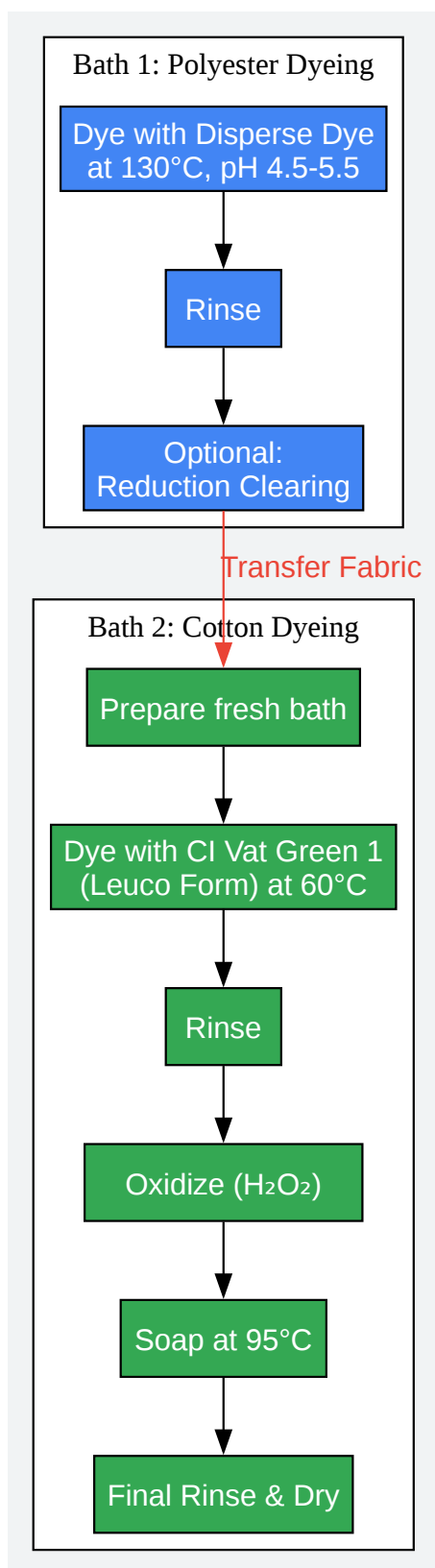
Component	Concentration	Purpose
Disperse Dye (for Polyester)	X% (on weight of fabric)	Coloration of Polyester
CI Vat Green 1 (for Cotton)	Y% (on weight of fabric)	Coloration of Cotton
Dispersing Agent	0.5 - 1.0 g/L	Keeps disperse dye stable
Acetic Acid	to pH 4.5 - 5.5	Acidic medium for disperse dye
Sodium Hydroxide (NaOH)	As required for vatting	Alkaline medium for vat dye
Sodium Hydrosulfite (Na ₂ S ₂ O ₄)	As required for vatting	Reducing agent for vat dye
Anionic Detergent	0.5 - 1.0 g/L	Soaping/Washing
Hydrogen Peroxide (H ₂ O ₂)	1 - 2 mL/L	Oxidation
Liquor Ratio	1:10 - 1:20	-

Procedure:

- Bath Setup: Prepare the dyebath with water, dispersing agent, and acetic acid. Circulate for 10 minutes at 50-60°C.[\[9\]](#)
- Dye Addition: Add the disperse dye and the unreduced **CI Vat Green 1** pigment. Continue circulation for 10-15 minutes.
- Polyester Dyeing: Raise the temperature to 130°C over 60-90 minutes and hold for 45-60 minutes to dye the polyester portion.[\[9\]](#)
- Cooling: Cool the dyebath to 80°C.
- Cotton Dyeing (Vatting): Add Sodium Hydroxide (NaOH) and Sodium Hydrosulfite (Na₂S₂O₄) to the bath to reduce the **CI Vat Green 1** to its soluble leuco form. Maintain at 80°C for 15 minutes, then cool to 60°C and hold for an additional 30-45 minutes for cotton dyeing.[\[9\]](#)
- Rinsing: Drop the dyebath and give the fabric a cold rinse.

- Oxidation: Treat the fabric in a fresh bath with Hydrogen Peroxide (1-2 mL/L) at 50°C for 15 minutes to re-oxidize the vat dye to its insoluble form.[8][9]
- Soaping: Raise the temperature of the oxidation bath to 95°C, add an anionic detergent (0.5-1.0 g/L), and soap for 15-20 minutes to remove surface dye and improve fastness.[9]
- Final Rinsing: Perform hot and cold rinses until the water runs clear, then dry the fabric.





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- To cite this document: BenchChem. [Application Notes and Protocols: CI Vat Green 1 in Polyester/Cotton Blends]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15550410/docs#application-notes-and-protocols-ci-vat-green-1-in-polyester-cotton-blends\]](https://www.benchchem.com/product/b15550410/docs#application-notes-and-protocols-ci-vat-green-1-in-polyester-cotton-blends)

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